

Essential Guide to the Proper Disposal of GNF2133

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Compound of Interest		
Compound Name:	GNF2133	
Cat. No.:	B1192784	Get Quote

This document provides comprehensive guidance on the proper handling and disposal of **GNF2133**, a potent and selective DYRK1A inhibitor. The procedures outlined below are designed to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations. This guide is intended for researchers, scientists, and drug development professionals.

GNF2133: Chemical and Safety Profile

GNF2133 is a 6-azaindole derivative investigated for its potential in treating Type 1 Diabetes by promoting β -cell proliferation.[1][2] As a bioactive small molecule, it should be handled with care in a laboratory setting. While a specific Safety Data Sheet (SDS) is not publicly available, its classification as a potent kinase inhibitor necessitates cautious handling and disposal as a hazardous chemical waste.

Quantitative Data Summary:

The following tables summarize the key quantitative parameters of **GNF2133** based on available research.



Parameter	Value	Target/System
IC50 (Inhibitory Conc.)	6.2 nM (0.0062 μM)	DYRK1A Kinase
IC50 (Inhibitory Conc.)	>50 μM	GSK3β Kinase
Oral Bioavailability	22.3%	In CD-1 Mice
Purity	>98% (typical)	Chemical analysis
Molecular Weight	434.53 g/mol	
Molecular Formula	C24H30N6O2	_
Sources:[3]		_

Storage Conditions:

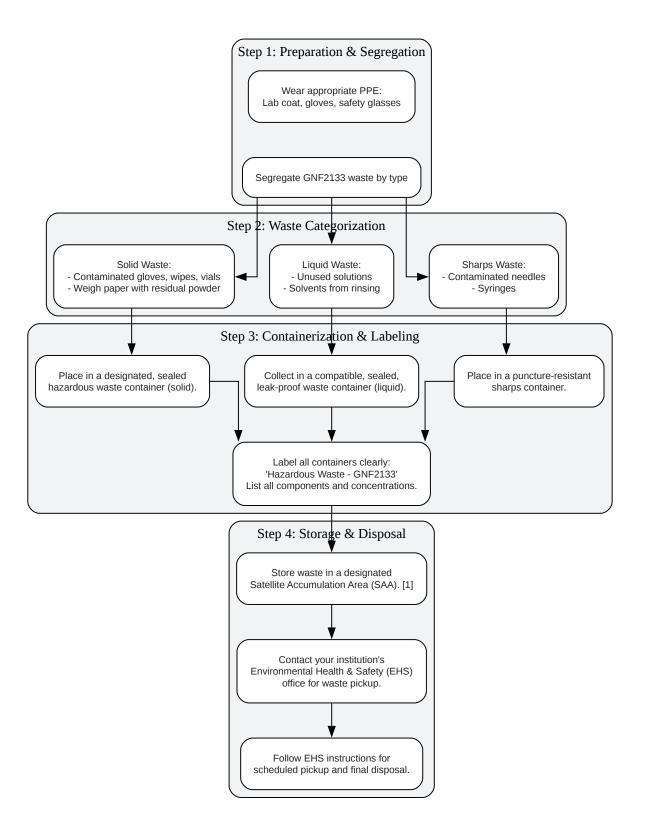
Proper storage is crucial to maintain the integrity of **GNF2133** and to prevent accidental exposure.

Condition	Duration
-80°C	6 months
-20°C	1 month
Sources:[3]	

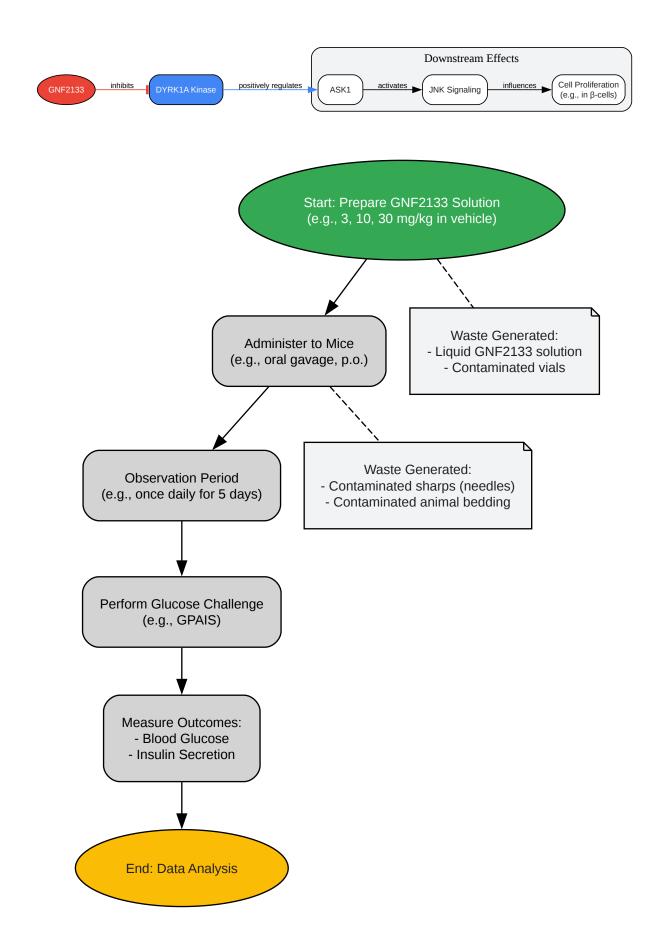
GNF2133 Disposal Workflow

The proper disposal of **GNF2133**, like all laboratory chemicals, must be handled systematically to ensure safety and regulatory compliance. Never dispose of **GNF2133** down the drain or in regular trash.[4][5] The following workflow outlines the required step-by-step procedure.









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